

Application Note: High-Pressure Raman Spectroscopy of Acetylene-Ethene Mixtures

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Compound of Interest

Compound Name: Acetylene--ethene (2/1)

Cat. No.: B15414150

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Introduction

Raman spectroscopy is a powerful non-destructive technique used to study the vibrational modes of molecules. When applied to systems under high pressure, it provides valuable insights into changes in molecular structure, intermolecular interactions, and phase transitions. The study of simple hydrocarbon mixtures, such as acetylene and ethene, under pressure is crucial for understanding their behavior in planetary interiors, as well as for applications in materials science and catalysis. This application note provides a general protocol for the investigation of a 2:1 acetylene-ethene gas mixture under high pressure using Raman spectroscopy.

Principle

The fundamental principle of this application involves loading a gaseous mixture of acetylene and ethene into a high-pressure device, typically a diamond anvil cell (DAC). As the pressure is incrementally increased, a laser is directed onto the sample. The inelastically scattered light (Raman scattering) is collected and analyzed. The resulting Raman spectrum reveals shifts in the vibrational frequencies of the C-H and C-C bonds of both acetylene and ethene, providing information on the effects of pressure on their molecular structure and environment.

Applications

- Planetary Science: Understanding the behavior of simple hydrocarbons under high pressure is relevant to the conditions found in the interiors of gas giants and their moons.

- Materials Science: High-pressure synthesis can lead to the formation of new materials and polymers from simple hydrocarbon precursors.
- Fundamental Chemistry and Physics: Studying molecular interactions and phase transitions at extreme conditions provides a deeper understanding of the fundamental properties of matter.

Experimental Protocol

This protocol describes a general procedure for the high-pressure Raman spectroscopy of a 2:1 acetylene-ethene gas mixture.

1. Materials and Equipment

- Gases: High-purity acetylene (C_2H_2) and ethene (C_2H_4) gases.
- Gas Loading System: A system for mixing gases at the desired ratio and loading them into a high-pressure cell.
- Diamond Anvil Cell (DAC): A high-pressure apparatus capable of reaching the desired pressure range.
- Gasket: A metal foil (e.g., stainless steel, rhenium) pre-indented to create a sample chamber.
- Pressure Calibrant: A material with a known pressure-dependent Raman or fluorescence signal (e.g., a small ruby chip).
- Raman Spectrometer: Equipped with a suitable laser excitation source (e.g., 532 nm), focusing optics, a high-resolution spectrometer, and a sensitive detector (e.g., CCD).
- Microscope: To visualize the sample within the DAC.

2. Procedure

- Gasket Preparation: A hole of approximately 150-200 μm is drilled in the center of the pre-indented area of the gasket to serve as the sample chamber.

- **DAC Assembly:** The DAC is assembled with the prepared gasket and a small ruby chip placed inside the sample chamber for pressure measurement.
- **Gas Loading:** The DAC is placed in a gas loading apparatus. The chamber is evacuated and then filled with the 2:1 acetylene-ethene gas mixture at a pressure that will liquefy the gases upon cooling or pressurization.
- **Sample Loading:** The DAC is sealed at a pressure that ensures the sample remains in the desired phase (liquid or solid) at room temperature.
- **Initial Raman Spectrum:** The DAC is mounted on the Raman spectrometer stage. A low-pressure Raman spectrum is collected to serve as a reference. The pressure is determined by measuring the fluorescence of the ruby chip.
- **Pressure Increments:** The pressure is incrementally increased by tightening the screws of the DAC.
- **Raman Data Acquisition:** At each pressure step, a Raman spectrum of the sample and the ruby fluorescence are recorded. It is important to allow the pressure to equilibrate before each measurement.
- **Data Analysis:** The positions of the Raman peaks for acetylene and ethene are determined at each pressure. The pressure-induced shifts in the peak positions are then plotted to observe the effects of compression.

Data Presentation

The following tables summarize the expected prominent Raman active modes for pure acetylene and ethene at ambient pressure. Under high pressure, these peaks are expected to shift, typically to higher wavenumbers (a "blue shift"). The magnitude of this shift is a key result of the experiment.

Table 1: Prominent Raman Modes of Acetylene (C_2H_2) at Ambient Pressure

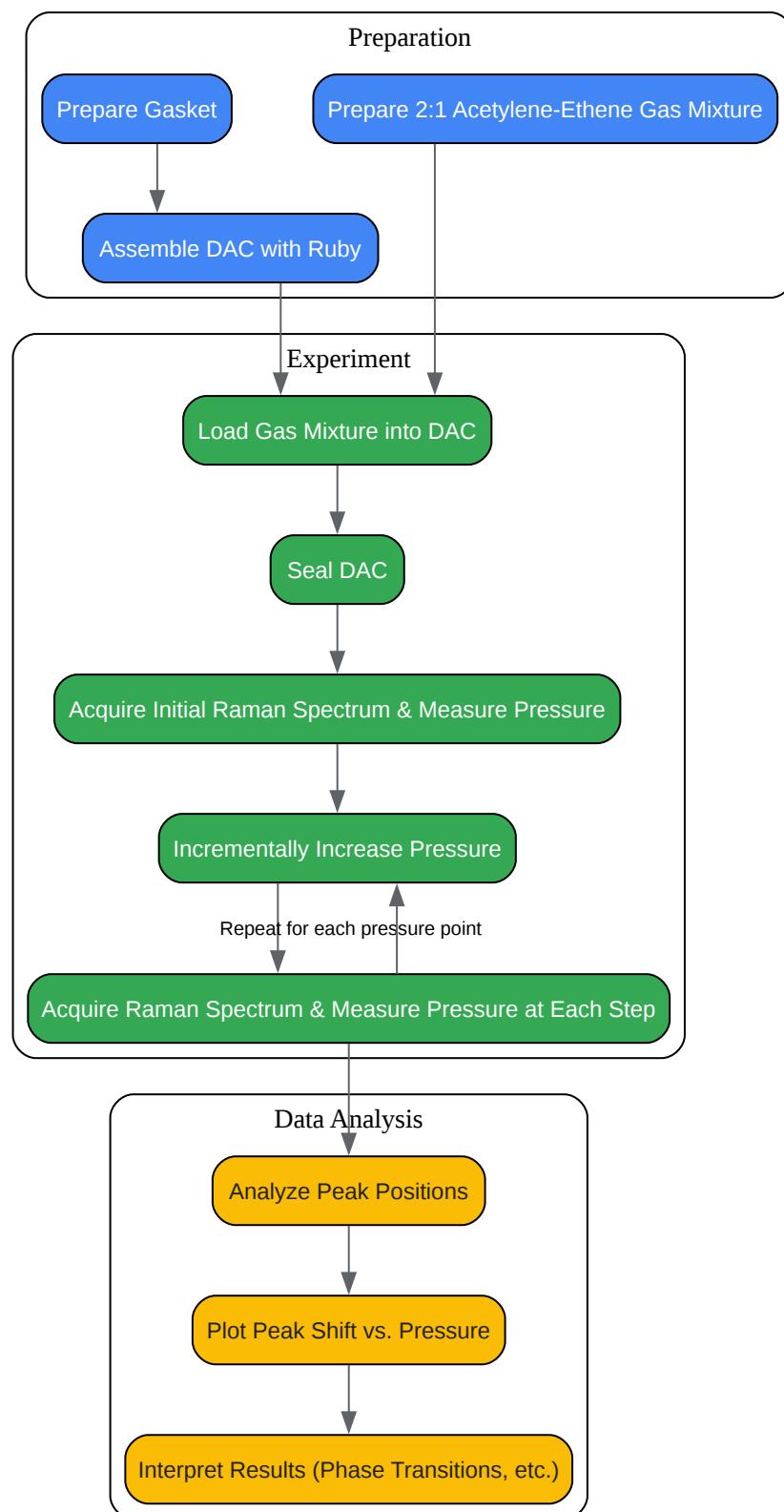
Vibrational Mode	Symmetry	Wavenumber (cm ⁻¹)
C-H symmetric stretch	Σg^+	~3374
C≡C stretch	Σg^+	~1974
C-H bend	Πg	~612

Table 2: Prominent Raman Modes of Ethene (C₂H₄) at Ambient Pressure

Vibrational Mode	Symmetry	Wavenumber (cm ⁻¹)
C-H symmetric stretch	Ag	~3019
C=C stretch	Ag	~1623
CH ₂ scissoring	Ag	~1342
C-H in-plane bend	B ₁ g	~1236
CH ₂ rocking	B ₂ g	~943

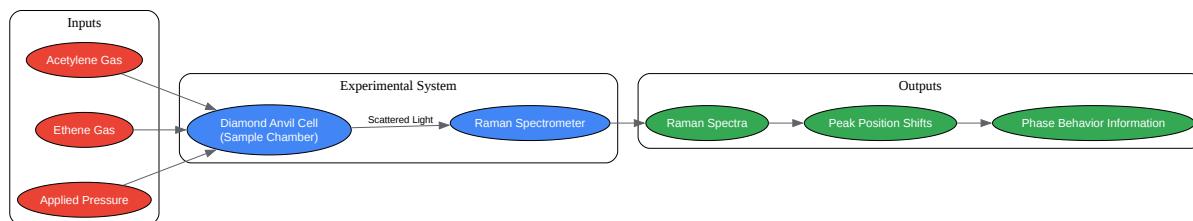
Visualizations

Experimental Workflow Diagram

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Caption: Workflow for high-pressure Raman spectroscopy of a gas mixture.

Logical Relationship of Experimental Components

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Caption: Relationship between inputs, system, and outputs in the experiment.

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